

# Navigating the Disposal of Fluvoxketone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: **Fluvoxketone**

Cat. No.: **B195942**

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. **Fluvoxketone**, a trifluoromethyl-substituted aryl ketone and an intermediate in the synthesis of Fluvoxamine, requires careful handling and disposal due to its chemical properties and potential environmental impact. This guide provides essential information and step-by-step procedures for the safe disposal of **Fluvoxketone**, ensuring compliance and minimizing risk.

## Understanding Fluvoxketone: Chemical and Safety Data

A thorough understanding of a compound's properties is the first step toward safe handling and disposal. Below is a summary of the available data for **Fluvoxketone**.

Property	Value	Reference
CAS Number	61718-80-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C13H15F3O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Synonyms	5-Methoxy-1-[4-(trifluoromethyl)phenyl]pentan-1-one, Fluvoxamine Maleate Impurity D	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Neat	<a href="#">[5]</a>
Environmental Hazard	Potentially toxic to aquatic life with long-lasting effects.	

Note: A specific Safety Data Sheet (SDS) for **Fluvoxketone** is not readily available in the public domain. The information provided is based on available chemical data. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for a comprehensive risk assessment.

## Step-by-Step Disposal Protocol for Fluvoxketone

The disposal of **Fluvoxketone** should be approached with the understanding that it is a pharmaceutical intermediate with potential environmental hazards. The following protocol is based on general best practices for chemical and pharmaceutical waste management.

### Step 1: Initial Assessment and Personal Protective Equipment (PPE)

- Review Institutional Policies: Before handling **Fluvoxketone** waste, consult your organization's specific chemical hygiene plan and waste disposal guidelines.
- Wear Appropriate PPE: At a minimum, this should include chemical-resistant gloves (nitrile or neoprene), safety goggles or a face shield, and a lab coat.

### Step 2: Waste Segregation

- Do Not Mix: **Fluvoxketone** waste should not be mixed with other waste streams unless explicitly permitted by your EHS department.

- Designated Waste Container: Use a dedicated, properly labeled hazardous waste container. The container should be made of a material compatible with **Fluvoxketone**.

#### Step 3: Labeling the Waste Container

- Clear Identification: The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**Fluvoxketone**" or "5-Methoxy-1-[4-(trifluoromethyl)phenyl]pentan-1-one".
- Include CAS Number: Add the CAS number (61718-80-7) to the label for unambiguous identification.
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#### Step 4: Storage of Waste

- Secure Location: Store the waste container in a designated satellite accumulation area (SAA) that is secure and away from general laboratory traffic.
- Secondary Containment: Place the primary waste container in a secondary containment bin to prevent the spread of material in case of a leak or spill.
- Keep Closed: The waste container must be kept tightly closed at all times, except when adding waste.

#### Step 5: Arranging for Disposal

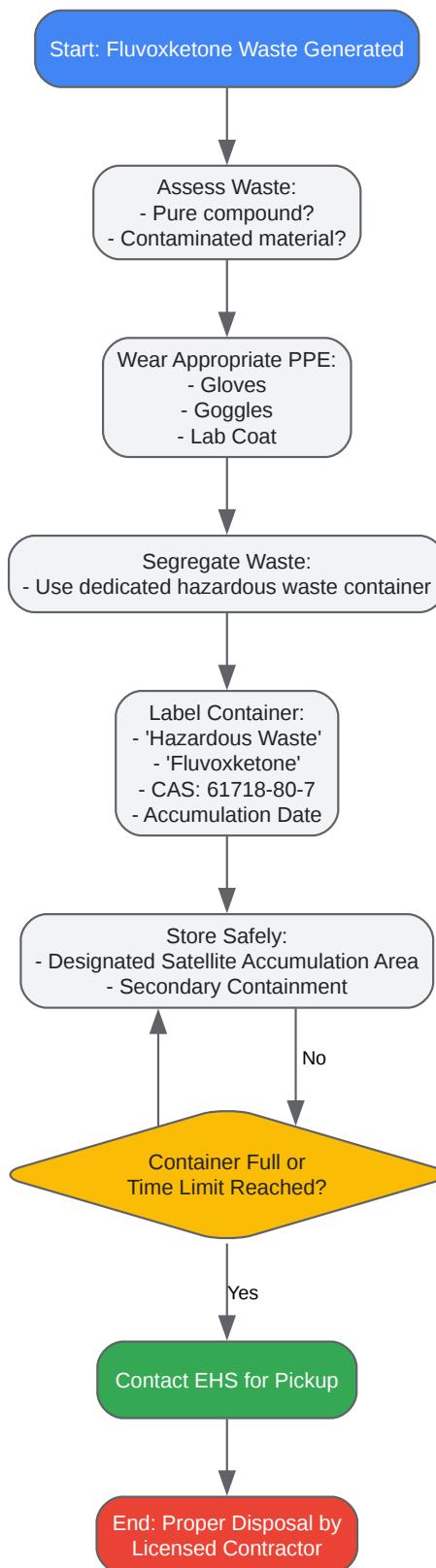
- Contact EHS: Once the waste container is full or has reached its accumulation time limit (as defined by your institution and local regulations), contact your EHS department to arrange for pickup.
- Do Not Dispose Down the Drain: Due to its potential aquatic toxicity, **Fluvoxketone** must not be disposed of down the sink or in general trash.
- Follow Manifesting Procedures: Your EHS department will handle the final disposal through a licensed hazardous waste contractor, including the completion of any required waste manifests.

## Experimental Protocols Cited

This guidance is based on established principles of laboratory safety and hazardous waste management as outlined by regulatory bodies such as the U.S. Environmental Protection Agency (EPA). Specific experimental protocols for the disposal of **Fluvoxketone** are not published; therefore, the procedures outlined above are derived from the general requirements for handling chemical waste in a laboratory setting. The EPA's regulations under 40 CFR 266 Subpart P provide a framework for the management of hazardous waste pharmaceuticals, which serves as a key reference for these procedures.<sup>[6]</sup>

## Visualizing the Disposal Workflow

To aid in understanding the decision-making process for **Fluvoxketone** disposal, the following workflow diagram is provided.

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### Fluvoxketone Disposal Decision Workflow

Disclaimer: This information is intended as a guide and does not supersede local, state, or federal regulations, nor the specific guidelines of your institution. Always consult with your Environmental Health and Safety department for definitive procedures.

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